

Synthesis and purification methods for Solvent Red 169

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Solvent Red 169

CAS No.: 27354-18-3

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An In-Depth Technical Guide to the Synthesis and Purification of C.I. **Solvent Red 169**

Introduction: Understanding Solvent Red 169

C.I. **Solvent Red 169** is a high-performance anthraquinone dye valued for its brilliant, blue-toned red shade and excellent stability.^[1] Chemically known as 1-(isopropylamino)anthraquinone, its robust molecular structure lends it high resistance to heat, light, and migration.^[2] These properties make it a preferred colorant in demanding applications, particularly for the mass coloration of engineering plastics such as polystyrenes (PS), polycarbonates (PC), polymethyl methacrylate (PMMA), and polyethylene terephthalate (PET).^[3] Its primary function is to impart a stable and vibrant red color to the polymer matrix, ensuring long-term color fastness in the final product. This guide provides a detailed exploration of the prevalent synthesis methodologies and rigorous purification protocols essential for producing high-purity **Solvent Red 169** suitable for research and industrial applications.

Chapter 1: Synthesis Methodologies

The core of **Solvent Red 169** is the anthraquinone skeleton, a tricyclic aromatic quinone.^[4] The synthesis of the final dye molecule can be approached from different starting points, primarily differing in how the isopropylamino group is introduced onto this core structure.

Route A: The Traditional Pathway via Nucleophilic Aromatic Substitution

The most established and widely cited method for synthesizing **Solvent Red 169** is the direct condensation of 1-chloroanthraquinone with isopropylamine (propan-2-amine).^{[1][5]}

- **Reaction Mechanism:** This reaction proceeds via a nucleophilic aromatic substitution (S_NAr) mechanism. The electron-withdrawing effect of the two carbonyl groups on the anthraquinone ring activates the chlorine-bearing carbon, making it susceptible to attack by the nucleophilic amine. The isopropylamine displaces the chloride ion to form the stable 1-(isopropylamino)anthraquinone product.
- **Precursor Synthesis:** This route is predicated on the availability of 1-chloroanthraquinone. The industrial production of this precursor typically begins with the synthesis of the anthraquinone core itself, most commonly via the Friedel-Crafts acylation of benzene with phthalic anhydride, followed by cyclization.^{[6][7]} The anthraquinone is then halogenated or nitrated and subsequently converted to the required 1-chloroanthraquinone intermediate.^[4] Understanding this multi-step precursor synthesis is critical for appreciating the overall process complexity and cost structure of the traditional route.

Route B: A Modern, Streamlined Patented Approach

A more recent, patented method offers a more efficient alternative that circumvents the need for pre-formed anthraquinone intermediates.^[8] This process begins with more fundamental building blocks and builds the anthraquinone ring system in the final step.

- **Reaction Scheme:** This is a two-stage synthesis:
 - **Intermediate Formation:** Bromobenzene is reacted with isopropylamine in an aqueous alkaline medium using cuprous chloride as a catalyst to form the intermediate, N-isopropylaniline.^[8]

- Final Dye Synthesis: The N-isopropylaniline intermediate is then reacted directly with phthalic anhydride in the presence of concentrated sulfuric acid and urotropine to yield **Solvent Red 169**.^[8]
- Process Advantages: The primary benefit of this route is the significant shortening of the process flow.^[8] By starting with phthalic anhydride and building the dye directly, it eliminates the separate, often harsh, manufacturing steps for anthraquinone, nitroanthraquinone, and 1-chloroanthraquinone. This not only reduces production costs but also minimizes the generation of hazardous chemical waste associated with the traditional pathway.^[8]

Chapter 2: Detailed Synthesis Protocol (Traditional Route)

This section provides a detailed, step-by-step laboratory protocol for the synthesis of **Solvent Red 169** using the traditional nucleophilic substitution method.

Experimental Protocol: Synthesis of 1-(isopropylamino)anthraquinone

- Reactor Setup: Equip a three-necked round-bottom flask with a reflux condenser, a mechanical stirrer, and a temperature probe. The reaction should be performed in a well-ventilated fume hood.
- Reagent Charging: To the flask, add 1-chloroanthraquinone (1.0 eq) and a suitable high-boiling point solvent such as nitrobenzene or N-methyl-2-pyrrolidone (NMP).
- Addition of Amine: While stirring, slowly add an excess of isopropylamine (2.0-3.0 eq). The excess amine serves both as a reactant and as a base to neutralize the hydrochloric acid formed during the reaction.
- Catalyst (Optional): In some variations, a copper-based catalyst (e.g., copper(I) chloride) can be added to facilitate the substitution, though the reaction often proceeds without it at elevated temperatures.
- Reaction Conditions: Heat the reaction mixture to a temperature of 150-180 °C. The exact temperature is dependent on the solvent used.

- **Monitoring and Completion:** Maintain the temperature and stirring for 4-8 hours. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) using a suitable eluent system (e.g., toluene/acetone). The reaction is considered complete when the spot corresponding to 1-chloroanthraquinone is no longer visible.
- **Product Isolation:** Once the reaction is complete, cool the mixture to room temperature. The crude product often precipitates upon cooling. The product can be further precipitated by pouring the reaction mixture into an anti-solvent like methanol or ethanol.
- **Collection:** Collect the precipitated solid by vacuum filtration. Wash the filter cake thoroughly with the anti-solvent (methanol/ethanol) to remove residual solvent and unreacted isopropylamine, followed by a wash with water to remove any inorganic salts.
- **Drying:** Dry the crude product in a vacuum oven at 60-80 °C until a constant weight is achieved. The resulting solid is crude **Solvent Red 169**, which requires further purification.

Chapter 3: Purification Techniques for High-Purity Solvent Red 169

Purification is a critical step to ensure the final dye meets the stringent quality requirements for its applications. The primary goal is to remove unreacted starting materials, by-products (such as isomers or over-alkylated products), and inorganic impurities.

Primary Purification: Recrystallization

Recrystallization is the most effective and widely used method for purifying solid organic compounds like dyes.^[9] The principle relies on the difference in solubility of the compound and its impurities in a given solvent at different temperatures.^[10]

- **Solvent Selection:** The choice of solvent is paramount. An ideal solvent should dissolve the dye sparingly at room temperature but completely at its boiling point.^[9] Furthermore, the impurities should either be highly soluble at all temperatures (remaining in the mother liquor) or completely insoluble (allowing for removal by hot filtration). For anthraquinone dyes, common solvents include alcohols (ethanol, isopropanol), ketones (acetone), esters (ethyl acetate), and mixed solvent systems.^[11] Using a mixed-solvent system, such as ethanol/water, can be particularly effective in achieving optimal crystal growth and purity.^[11]

Secondary Purification: Column Chromatography

For applications requiring exceptionally high purity (e.g., analytical standards or specialized electronics), column chromatography is employed.

- **Principle:** This technique separates compounds based on their differential adsorption onto a stationary phase (typically silica gel) as a mobile phase (solvent or solvent mixture) flows through it. Components with weaker interactions with the stationary phase travel faster and elute first. By carefully selecting the mobile phase, **Solvent Red 169** can be effectively isolated from closely related impurities.

Chapter 4: Detailed Purification Protocol (Recrystallization)

This protocol outlines the steps for purifying crude **Solvent Red 169** obtained from the synthesis.

Experimental Protocol: Purification by Recrystallization

- **Solvent Selection:** Based on small-scale solubility tests, select an appropriate solvent or solvent system (e.g., a mixture of ethanol and water).
- **Dissolution:** Place the crude **Solvent Red 169** in an Erlenmeyer flask. Add the minimum amount of the hot recrystallization solvent required to just fully dissolve the solid at the boiling point.^[12] Continuous stirring or swirling facilitates dissolution.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot gravity filtration. This involves pouring the hot solution through a pre-heated funnel with fluted filter paper into a clean, pre-heated flask. This step must be done quickly to prevent premature crystallization in the funnel.^[13]
- **Crystallization:** Cover the flask containing the hot, clear solution and allow it to cool slowly and undisturbed to room temperature. Slow cooling is essential for the formation of large, pure crystals, as it allows the crystal lattice to form correctly, excluding impurities.^[10]
- **Ice Bath Cooling:** Once the solution has reached room temperature and crystal formation has ceased, place the flask in an ice-water bath for 30-60 minutes to maximize the yield of

the crystallized product.

- **Crystal Collection:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected crystals on the filter with a small amount of cold recrystallization solvent to remove any adhering mother liquor containing dissolved impurities.[\[13\]](#)
- **Drying:** Dry the purified crystals in a vacuum oven at 80-100 °C to remove all traces of solvent. The final product should be a crystalline solid with a brilliant red color.

Chapter 5: Analytical Characterization for Quality Control

Rigorous analytical testing is required to confirm the identity, purity, and quality of the synthesized **Solvent Red 169**.

- **Purity Assessment:**
 - **High-Performance Liquid Chromatography (HPLC):** The primary method for determining the quantitative purity of the dye.[\[14\]](#) It can separate **Solvent Red 169** from trace impurities, allowing for an accurate percentage purity to be calculated.
 - **Thin-Layer Chromatography (TLC):** A rapid, qualitative tool used to monitor reaction progress and assess the number of components in the final product. A single spot indicates a high degree of purity.
- **Structural Confirmation:**
 - **Mass Spectrometry (MS):** Used to confirm the molecular weight of the compound ($C_{17}H_{15}NO_2 = 265.31 \text{ g/mol}$).[\[1\]](#)
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Provides detailed information about the molecular structure, confirming the arrangement of protons and carbon atoms.
 - **Fourier-Transform Infrared (FT-IR) Spectroscopy:** Identifies the key functional groups present, such as the quinone C=O stretches and the secondary amine N-H bond.

- Physical Properties:
 - Melting Point Determination: A pure crystalline solid will exhibit a sharp and distinct melting point. Impurities typically depress and broaden the melting range.[\[10\]](#)
 - UV-Visible Spectroscopy: Confirms the chromophoric properties of the dye, showing its characteristic absorption maxima in the visible region, which is responsible for its red color.

Data Summary & Visualization

The following tables and diagrams summarize the key parameters and workflows discussed.

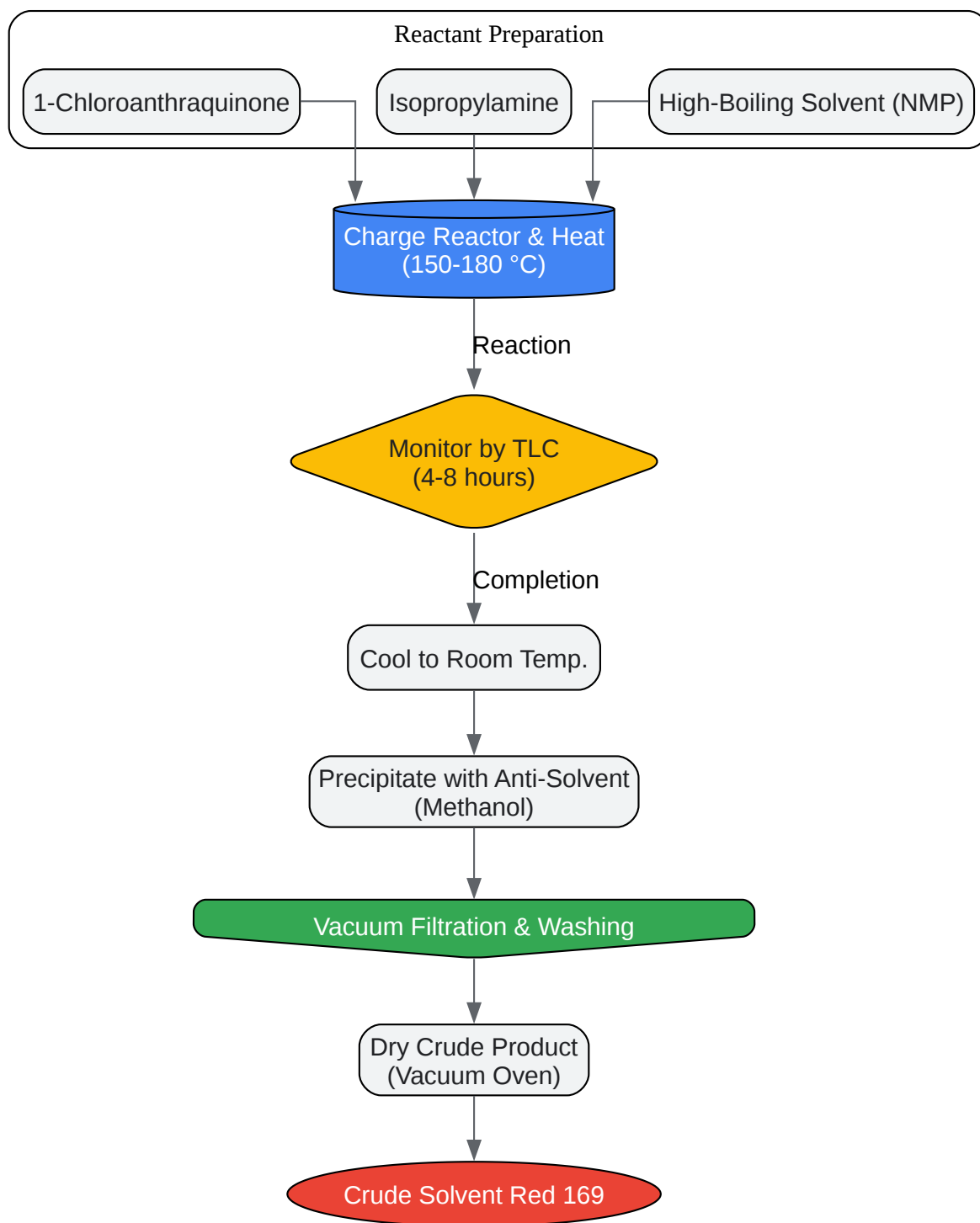
Table 1: Reaction Parameters for Synthesis (Traditional Route)

Parameter	Value/Condition	Rationale
Key Reactants	1-Chloroanthraquinone, Isopropylamine	Forms the core structure and adds the auxochromic group.
Molar Ratio	1 : 2-3 (Chloroanthraquinone : Amine)	Excess amine drives the reaction and neutralizes HCl by-product.
Solvent	Nitrobenzene or NMP	High boiling point allows for necessary reaction temperature.
Temperature	150 - 180 °C	Provides sufficient activation energy for S _N Ar reaction.
Reaction Time	4 - 8 hours	Ensures complete conversion of the starting material.
Monitoring	TLC (Toluene/Acetone eluent)	Tracks the disappearance of starting material to determine completion.

Table 2: Example Purity Analysis Data

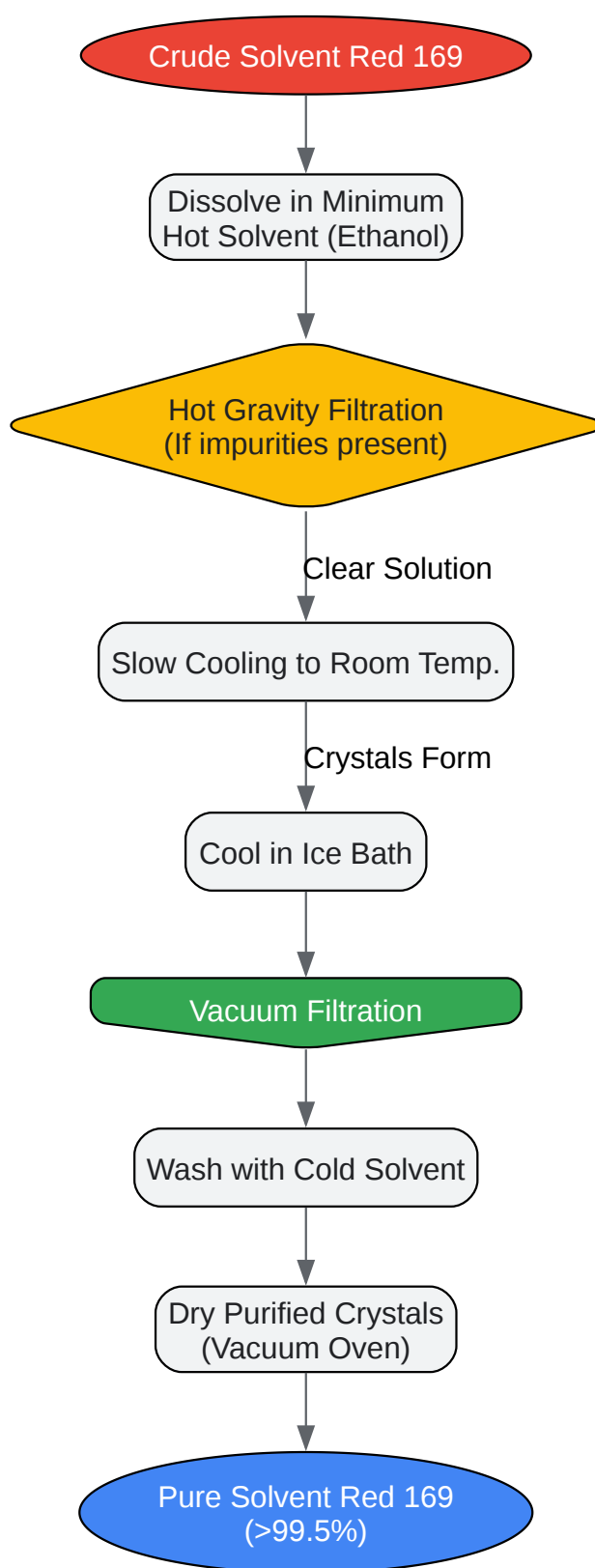
Analysis Method	Crude Product	After Recrystallization
Appearance	Dull red powder	Brilliant red crystals
Melting Point	Broad range (e.g., 205-215 °C)	Sharp range (e.g., 220-222 °C)
HPLC Purity	~92%	>99.5%
TLC	Major product spot + minor impurity spots	Single, clean spot

Diagrams



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Caption: Synthesis Workflow for **Solvent Red 169** (Traditional Route).



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Caption: Purification Workflow via Recrystallization.

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- To cite this document: BenchChem. [Synthesis and purification methods for Solvent Red 169]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b133992/docs#synthesis-and-purification-methods-for-solvent-red-169\]](https://www.benchchem.com/product/b133992/docs#synthesis-and-purification-methods-for-solvent-red-169)

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